

In-Depth Technical Guide: Solubility Profile of Diethylamino Hydroxybenzoyl Hexyl Benzoate (DHHB)

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Compound of Interest

Compound Name: *Diethylamino hydroxybenzoyl
hexyl benzoate*

Cat. No.: *B135673*

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Introduction

Diethylamino hydroxybenzoyl hexyl benzoate (DHHB), commercially known under trade names such as Uvinul A Plus® and PARSOL® DHHB, is a highly efficient, photostable organic UV-A filter.[1][2] Its chemical structure, belonging to the benzophenone class, allows for the absorption of long-wavelength UVA radiation, offering significant protection against premature skin aging and other photodamage.[2][3] As an oil-soluble granular or powder substance, understanding its solubility profile in various organic solvents is paramount for formulators in the cosmetic and pharmaceutical industries to develop effective and stable sunscreen and skincare products.[4][5] This technical guide provides a comprehensive overview of the solubility of DHHB in a range of organic solvents, detailed experimental protocols for solubility determination, and a workflow for assessing solubility.

Quantitative Solubility Data

The solubility of **Diethylamino hydroxybenzoyl hexyl benzoate** is a critical factor in formulation development, influencing sensory properties, efficacy, and stability. DHHB is generally characterized as being soluble in cosmetic oils and polar organic solvents, while being practically insoluble in water.[6][7] The following table summarizes the quantitative

solubility data of DHHB in various organic solvents at ambient temperature (approximately 25 °C), unless otherwise specified.

Solvent Category	Solvent Name	INCI Name	Solubility (wt%)	Notes
UV Filters	Octocrylene	Octocrylene	39%	[8]
Ethylhexyl Methoxycinnamate	Ethylhexyl Methoxycinnamate	39%	[8]	
Homosalate	Homosalate	36%	[8]	
Octisalate	Ethylhexyl Salicylate	30%	[8]	
Emollients	LipidSoft™	Not specified	23%	[8]
Polar Organic Solvents	Dimethyl Sulfoxide	Dimethyl Sulfoxide	≥ 5% (≥ 50 mg/mL)	[9]
Ethanol	Alcohol	Soluble	[3]	
Ethyl Acetate	Ethyl Acetate	Easily Soluble	[6]	
Oils	Vegetable Oils (e.g., Olive Oil)	Olea Europaea (Olive) Fruit Oil	Soluble	[6]
Aqueous	Water	Water	Insoluble	[6]

Experimental Protocols

The determination of the solubility of a solid UV filter like DHHB in an organic solvent is a fundamental procedure for pre-formulation studies. A standardized and reproducible method is crucial for obtaining reliable and comparable data. The following is a detailed methodology adapted from established protocols for determining the equilibrium solubility of UV filters in cosmetic emollients and solvents.[10][11]

Methodology for Solubility Determination via High-Performance Liquid Chromatography (HPLC)

This method involves creating saturated solutions of DHHB in various solvents and then quantifying the concentration of the dissolved DHHB using HPLC with UV detection.

1. Materials and Equipment:

- **Diethylamino hydroxybenzoyl hexyl benzoate (DHHB)** powder
- A range of organic solvents (e.g., cosmetic emollients, esters, alcohols)
- Analytical balance
- 40 mL brown glass vials with screw caps
- Magnetic stirrer and stir bars
- Thermostatically controlled environment (e.g., incubator or water bath at 25 °C)
- Centrifuge capable of at least 5000 rpm
- Syringe filters (0.45 µm)
- High-Performance Liquid Chromatography (HPLC) system equipped with:
 - A reverse-phase C18 column
 - A UV detector
 - An autosampler and injector
- Mobile phase solvents (e.g., acetonitrile, methanol, purified water)
- Volumetric flasks and pipettes for standard preparation

2. Procedure:

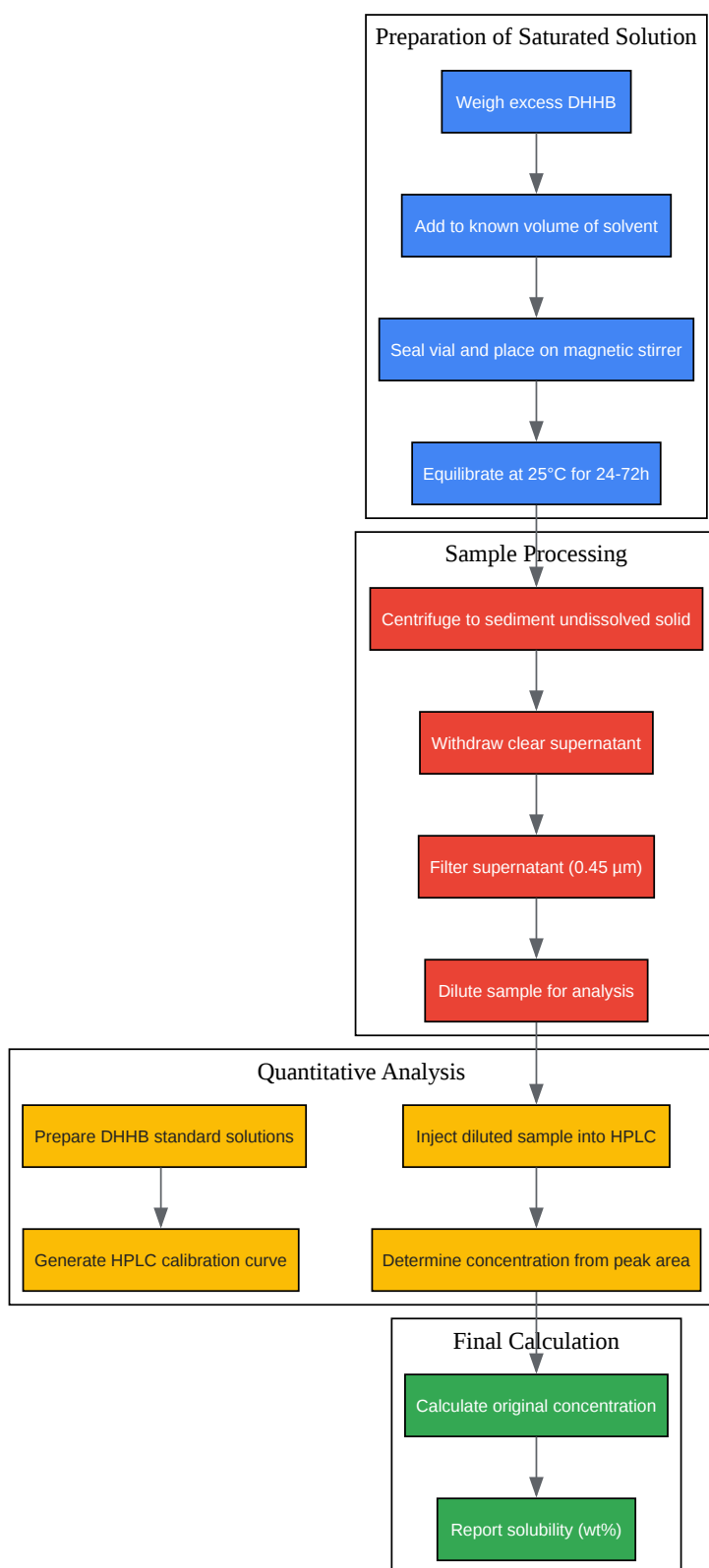
- Preparation of Saturated Solutions:

- Add a known excess amount of DHHB powder to a vial containing a measured volume or weight of the test solvent. The excess solid is necessary to ensure that a saturated solution is achieved.
- Seal the vials tightly to prevent solvent evaporation.
- Place the vials on a magnetic stirrer in a temperature-controlled environment (25 °C) and stir for a prolonged period (e.g., 24-72 hours) to ensure equilibrium is reached.
- Sample Preparation for Analysis:
 - After the equilibration period, visually confirm the presence of undissolved DHHB at the bottom of the vial.
 - Centrifuge the vials at a high speed (e.g., 5000 rpm) for a sufficient time (e.g., 30 minutes) to sediment all undissolved solid particles.
 - Carefully withdraw an aliquot of the clear supernatant using a syringe.
 - Filter the supernatant through a 0.45 µm syringe filter to remove any remaining fine particles.
 - Accurately dilute the filtered supernatant with a suitable solvent (often the mobile phase or a component of it) to a concentration that falls within the calibration range of the HPLC method.
- HPLC Analysis:
 - Prepare a series of standard solutions of DHHB of known concentrations in the chosen diluent.
 - Inject the standard solutions into the HPLC system to generate a calibration curve by plotting the peak area against the concentration.
 - Inject the diluted sample solutions into the HPLC system.
 - Determine the concentration of DHHB in the diluted samples by comparing their peak areas to the calibration curve.

- Calculate the original concentration of DHHB in the undiluted saturated solution, taking into account the dilution factor. The result is the solubility of DHHB in the test solvent, typically expressed in g/100g or % (w/w).

Experimental Workflow

The following diagram illustrates the key steps in the experimental workflow for determining the solubility of **Diethylamino hydroxybenzoyl hexyl benzoate** in an organic solvent.



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Caption: Experimental workflow for determining DHHB solubility.

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